Analytical methods for 4-Pentylpyridine characterization

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Compound of Interest

Compound Name:	*4-Pentylpyridine*
CAS No.:	*2961-50-4*
Cat. No.:	*B1585831*

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Introduction: The Need for Rigorous Characterization

4-Pentylpyridine, also known as 4-n-Amylpyridine, is a substituted pyridine derivative with applications in organic synthesis and as an intermediate in the production of various chemical compounds.[4] Its molecular structure, consisting of a pyridine ring and a C5 alkyl chain, dictates its chemical and physical properties, including its volatility and moderate polarity.[1][4] For its use in research and development, particularly in pharmaceutical contexts, unambiguous identification and stringent purity assessment are paramount. This requires a multi-technique analytical approach to confirm the molecular structure, quantify the compound, and identify any potential process-related impurities or degradants.

This guide details the primary analytical techniques for a comprehensive characterization of **4-Pentylpyridine**, providing both theoretical understanding and practical, step-by-step protocols.

Gas Chromatography (GC): Purity Assessment and Quantification

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Expertise & Experience: Gas Chromatography is the premier technique for analyzing volatile and semi-volatile compounds like **4-Pentylpyridine**.[5] Its high resolving power allows for the separation of the main compound from closely related impurities, making it ideal for purity determination. Coupling GC with a Flame Ionization Detector (FID) provides excellent quantitative accuracy and precision, as FID response is directly proportional to the mass of carbon present.

Experimental Protocol: GC-FID Analysis

- Standard and Sample Preparation:
  - Prepare a stock solution of **4-Pentylpyridine** reference standard at 1 mg/mL in a suitable solvent such as methanol or dichloromethane.
  - Create a series of calibration standards (e.g., 10, 50, 100, 250, 500 µg/mL) by serially diluting the stock solution.
  - Prepare samples by accurately weighing and dissolving the test material in the same solvent to a final concentration within the calibration range (e.g., 250 µg/mL).
  - Optional but Recommended: Add a suitable internal standard (e.g., n-dodecane) to all standards and samples to improve precision.[5]
- Instrumentation and Analysis:
  - Set up the GC-FID system according to the parameters outlined in Table 1. These parameters are based on established methods for pyridine derivatives.[2][6][7]
  - Equilibrate the system until a stable baseline is achieved.
  - Inject a solvent blank, followed by the calibration standards, and then the test samples.
- Data Analysis:
  - Identify the **4-Pentylpyridine** peak based on its retention time.
  - Generate a calibration curve by plotting the peak area against the concentration of the standards.

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- Quantify the **4-Pentylpyridine** content in the test samples using the linear regression equation from the calibration curve.
- Calculate purity by the area percent method, assuming all components have a similar response factor, or use relative response factors for known impurities if available.

Data Presentation: GC Parameters

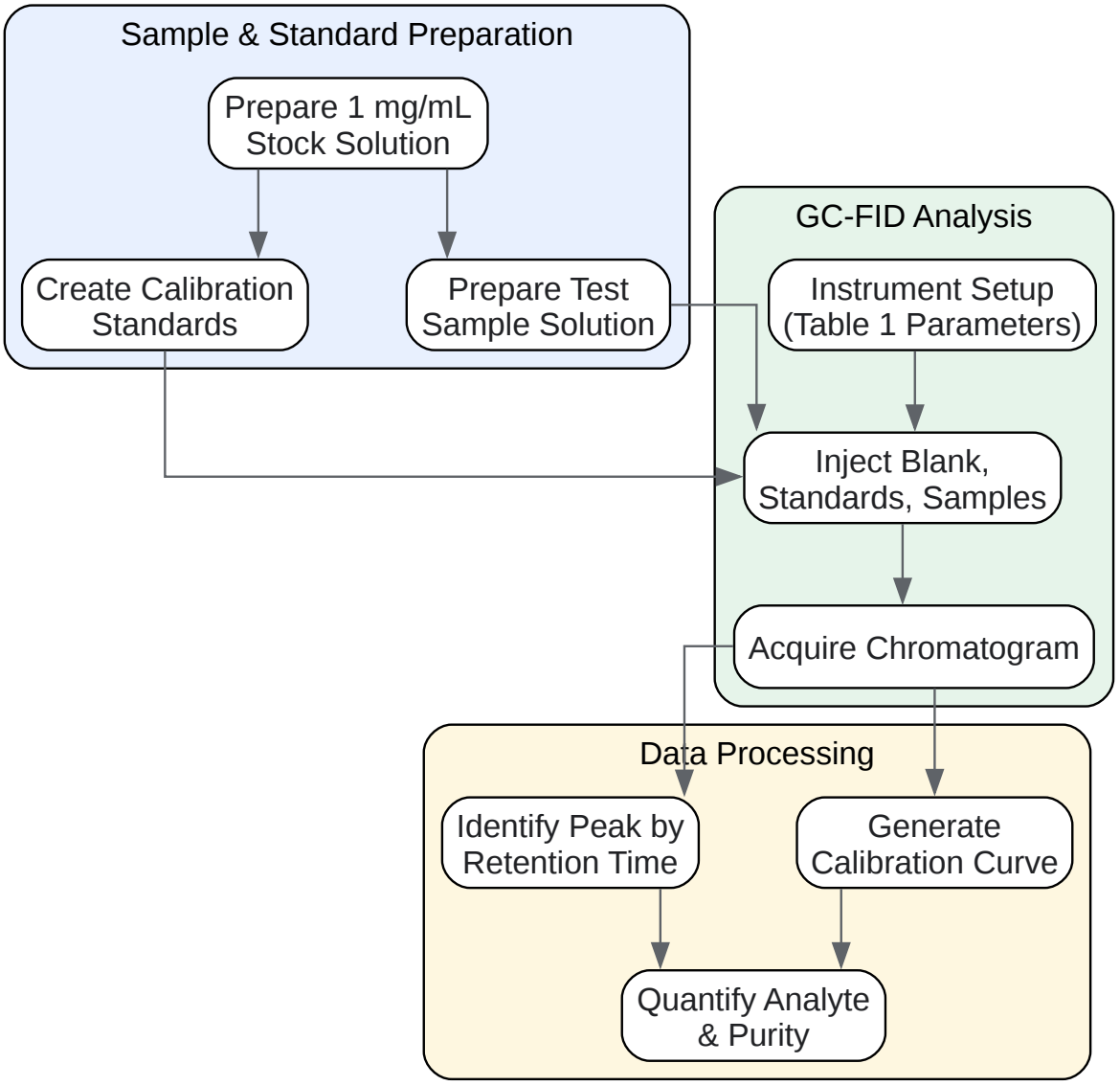
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Parameter	Recommended Setting	Rationale & Causality
Column	DB-1, SE-30, or 5% Phenylmethylpolysiloxane	These non-polar to mid-polar stationary phases provide excellent separation for alkylpyridines based on boiling point and polarity.[6][7][8]
Column Dimensions	30 m x 0.25 mm ID, 0.25 µm film thickness	Standard dimensions offering a good balance between resolution and analysis time.
Carrier Gas	Helium or Nitrogen, Flow Rate: 1.0-1.5 mL/min	Inert carrier gases. Helium is often preferred for better efficiency, while Nitrogen is a cost-effective alternative.[8]
Injector Temperature	250 °C	Ensures rapid and complete volatilization of the sample without thermal degradation.
Detector (FID) Temp	280 °C	Prevents condensation of the analyte and ensures a stable detector signal.
Oven Program	80 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min)	A temperature ramp is crucial for eluting the analyte in a reasonable time while separating it from potential lower and higher boiling impurities.[2]
Injection Volume	1 µL	A standard volume for capillary GC to avoid column overloading.
Split Ratio	20:1	Prevents column overloading and ensures sharp peak shapes.

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Expected Kovats RI	~1233 (DB-1), ~1265 (SE-30)	The Kovats Retention Index (RI) is a normalized retention value that aids in peak identification across different systems.[1][2][7]

Visualization: GC Analysis Workflow



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Caption: Workflow for quantitative analysis of **4-Pentylpyridine** by GC-FID.

Mass Spectrometry (MS): Structural Confirmation

Expertise & Experience: When coupled with GC, Mass Spectrometry (GC-MS) is a powerful tool for the definitive identification of **4-Pentylpyridine**. Electron Ionization (EI) generates a reproducible fragmentation pattern, or "mass spectrum," which serves as a molecular fingerprint. The molecular ion (M+) confirms the compound's molecular weight, while the fragmentation pattern provides structural information, allowing for the identification of unknown impurities.[9]

Protocol: GC-MS Analysis

- Sample Preparation: Prepare a sample solution as described for GC-FID analysis (typically 10-100 µg/mL).
- Instrumentation: Use the same GC conditions as in Table 1 to ensure comparable retention times.
- MS Parameters:
  - Ionization Mode: Electron Ionization (EI)
  - Ionization Energy: 70 eV (Standard energy to generate reproducible library-searchable spectra)
  - Mass Range: Scan from m/z 40 to 300 amu to cover the molecular ion and all significant fragments.
  - Ion Source Temperature: 230 °C
  - Quadrupole Temperature: 150 °C
- Data Analysis:

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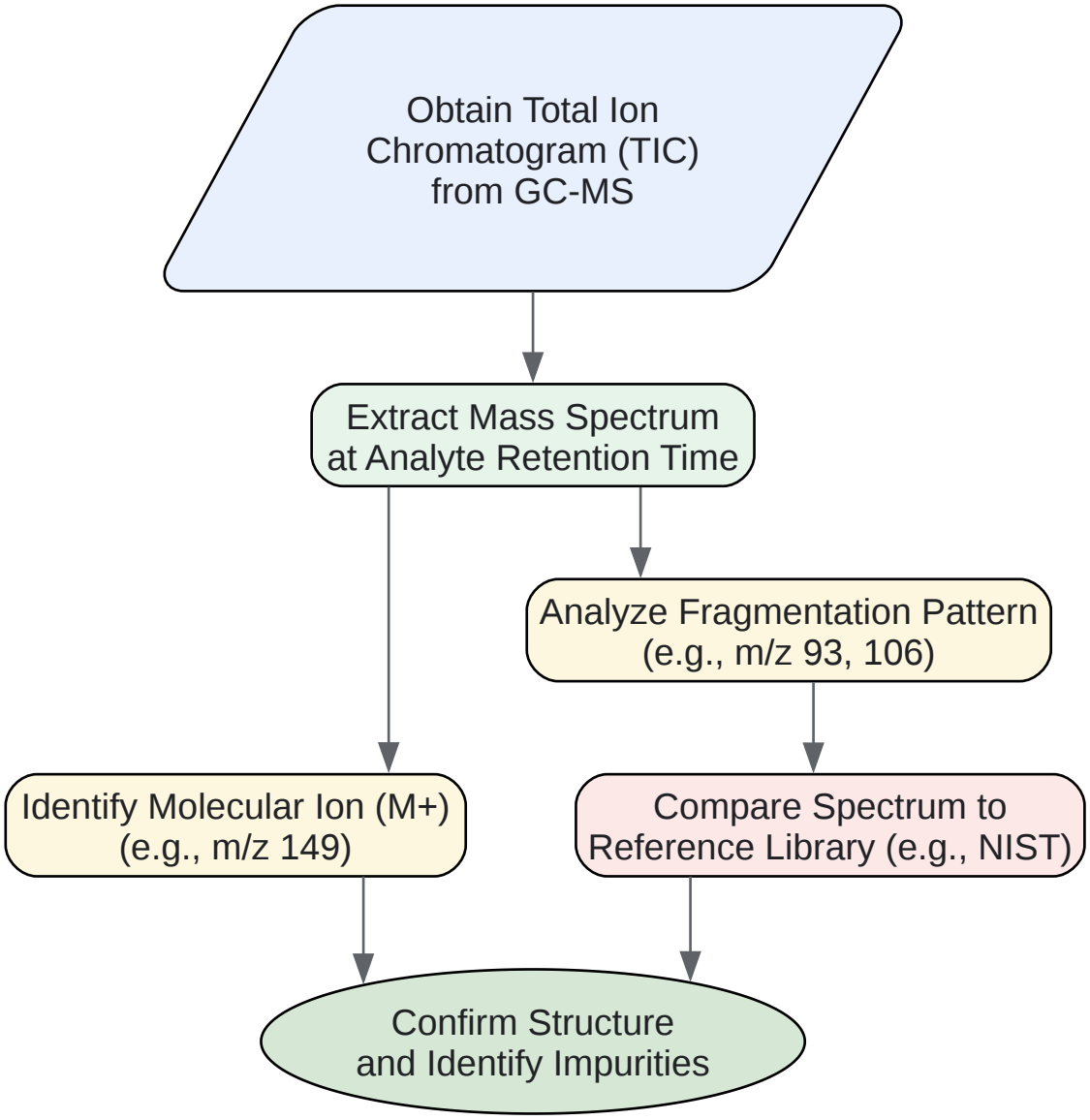
- Extract the mass spectrum from the apex of the GC peak corresponding to **4-Pentylpyridine**.
- Identify the molecular ion peak (M+).
- Analyze the fragmentation pattern and compare it to a reference spectrum, such as from the NIST database, for confirmation.[10]

Data Presentation: Expected Mass Spectrum Fragmentation

m/z (Mass-to-Charge)	Proposed Fragment	Rationale & Causality
149	$[C_{10}H_{15}N]^{+\cdot}$ (Molecular Ion)	Represents the intact molecule after losing one electron. Confirms the molecular weight of 149.23 g/mol .[1][11]
93	$[C_5H_4N\text{-}CH_2]^+$ or $[M - C_4H_9]^+$	This is typically the base peak for alkylpyridines. It results from a characteristic benzylic cleavage (beta-cleavage to the ring), which is a highly favorable fragmentation pathway leading to a stable tropylium-like ion.[11]
106	$[M - C_3H_7]^+$	Loss of a propyl radical via cleavage further down the alkyl chain.
120	$[M - C_2H_5]^+$	Loss of an ethyl radical.
134	$[M - CH_3]^+$	Loss of a methyl radical.

Visualization: MS Data Analysis Workflow

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Caption: Workflow for structural confirmation of **4-Pentylpyridine** by GC-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Structure Elucidation

Expertise & Experience: NMR spectroscopy provides the most definitive structural information. ^{1}H NMR reveals the number and connectivity of hydrogen atoms, while ^{13}C NMR provides information about the carbon skeleton. For **4-Pentylpyridine**, ^{1}H NMR can clearly distinguish between the aromatic protons on the pyridine ring and the aliphatic protons of the pentyl chain.

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Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve 5-10 mg of **4-Pentylpyridine** in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in an NMR tube. Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Data Acquisition:
  - Acquire a ^{1}H NMR spectrum using a 400 MHz or higher field spectrometer.
  - Acquire a broadband proton-decoupled ^{13}C NMR spectrum.
- Data Analysis:
  - Reference the spectra to TMS at 0 ppm.
  - Integrate the peaks in the ^{1}H spectrum to determine proton ratios.
  - Analyze the chemical shifts (δ) and coupling patterns (multiplicity) to assign signals to specific protons and carbons in the molecule.

Data Presentation: Predicted NMR Assignments (in $CDCl_3$)

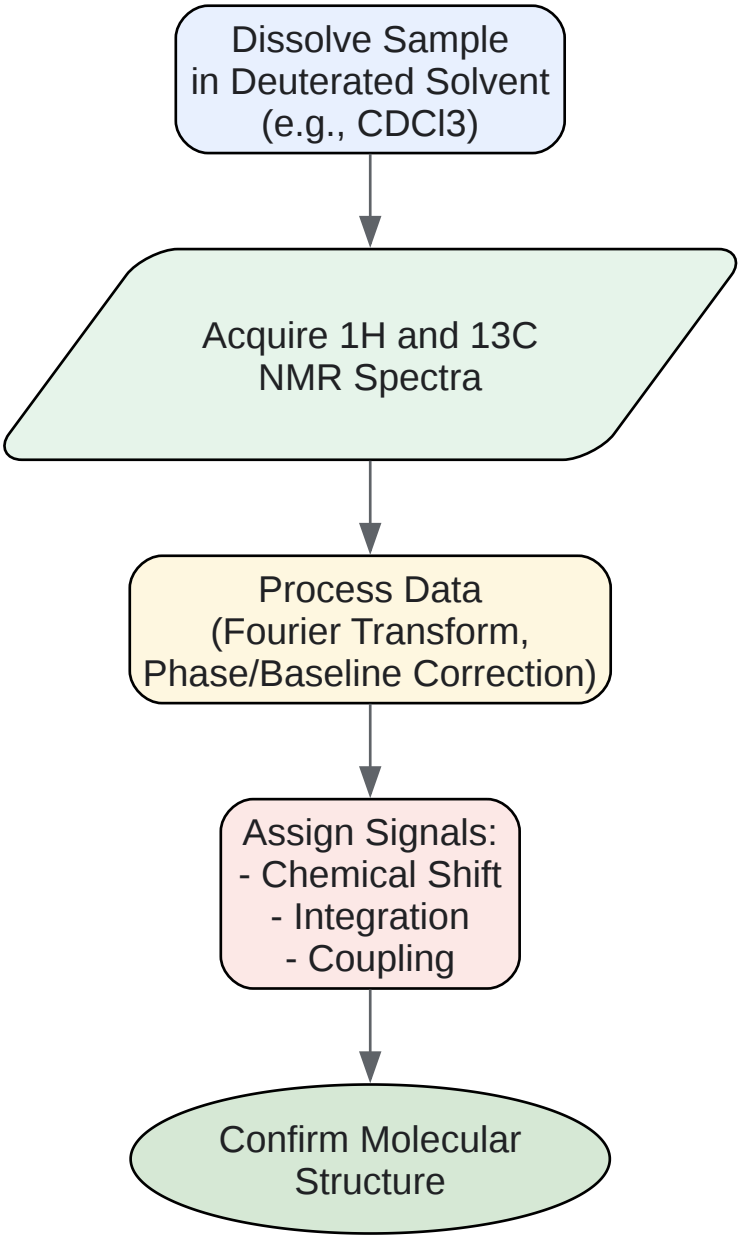
Atom(s)	^{1}H Chemical Shift (δ, ppm)	^{1}H Multiplicity	^{13}C Chemical Shift (δ, ppm)
H-2, H-6	~8.5	Doublet (d)	~150
H-3, H-5	~7.1	Doublet (d)	~124
α-CH_2	~2.6	Triplet (t)	~35
β-CH_2	~1.6	Sextet	~31
γ-CH_2	~1.3	Sextet	~31
δ-CH_2	~1.3	Sextet	~22
ε-CH_3	~0.9	Triplet (t)	~14

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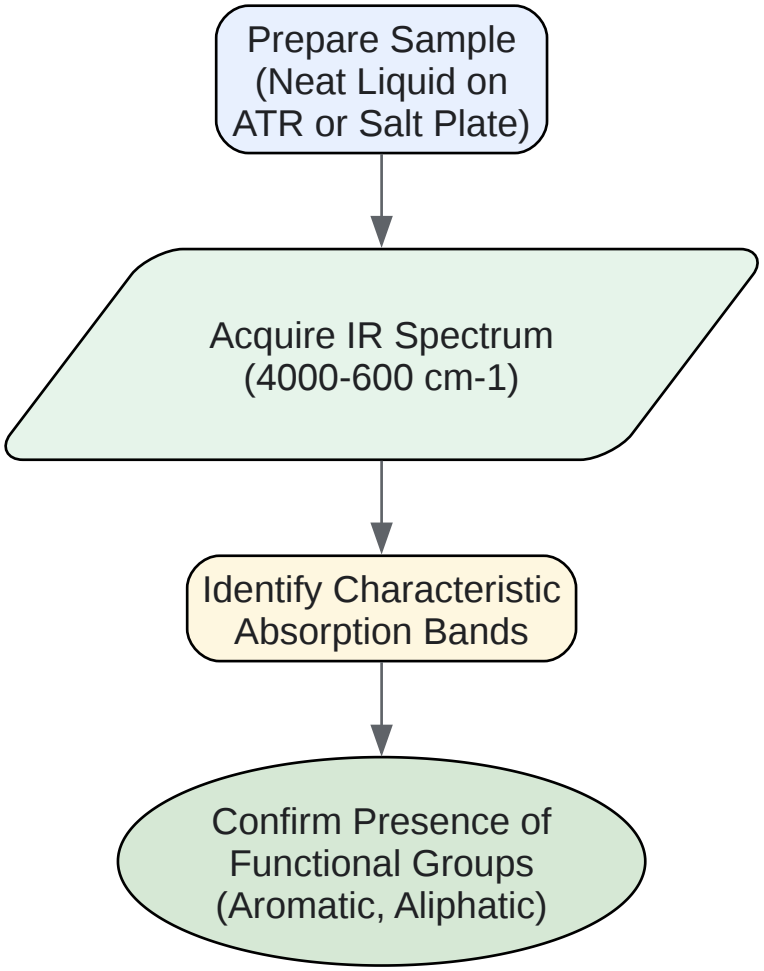
Note: These are predicted values based on the analysis of similar structures. Actual values may vary slightly.[12][13][14]

Visualization: NMR Analysis Workflow

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Caption: Workflow for functional group analysis of **4-Pentylpyridine** by FTIR.

Conclusion

The comprehensive characterization of 4-Pentylpyridine is achieved through the strategic application of orthogonal analytical techniques. GC-FID provides robust quantification and purity assessment, while GC-MS offers definitive identity confirmation through its characteristic

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mass spectrum. NMR spectroscopy delivers unambiguous structural elucidation by mapping the carbon-hydrogen framework, and FTIR serves as a rapid method to verify the presence of key functional groups. Together, these methods form a self-validating system that ensures the identity, purity, and quality of 4-Pentylpyridine for its intended scientific and developmental applications, in alignment with principles outlined in method validation guidelines. [18][19][20]

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